

Spathulenol: A Potential Antifungal Agent Against Candida Species

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Compound of Interest

Compound Name: *Spathulenol*

Cat. No.: *B192435*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Candida species are a significant cause of opportunistic fungal infections in humans, ranging from superficial mucosal infections to life-threatening systemic candidiasis. The rise of drug-resistant Candida strains necessitates the discovery and development of novel antifungal agents. **Spathulenol**, a tricyclic sesquiterpenoid alcohol found in the essential oils of numerous plants, has emerged as a compound of interest due to the recognized antifungal properties of the essential oils in which it is a prominent component. This technical guide provides a comprehensive overview of the current state of knowledge regarding the antifungal activity of **spathulenol** against Candida species, intended for researchers, scientists, and professionals in the field of drug development. While direct studies on isolated **spathulenol** are limited, this document consolidates available data from research on **spathulenol**-rich essential oils to infer its potential and guide future research.

Antifungal Activity of Spathulenol-Containing Essential Oils

Direct quantitative data on the antifungal activity of pure, isolated **spathulenol** against Candida species is not extensively available in peer-reviewed literature. However, numerous studies have demonstrated the potent anti-Candida effects of essential oils in which **spathulenol** is a major constituent. The data presented in the following tables are for the entire essential oils,

and the activity is likely a result of the synergistic or additive effects of their various components, including **spathulenol**.

Table 1: Minimum Inhibitory Concentration (MIC) of **Spathulenol**-Rich Essential Oils against Candida Species

Plant Source of Essential Oil	Spathulenol Content (%)	Candida Species	MIC (µg/mL)	Reference
Anaxagorea dolichocarpa	29.88	C. famata	0.019 (µL/mL)	[1]
Duguetia echinophora	12.30	C. famata	0.07 (µL/mL)	[1]
Xylopia emarginata	13.8	C. famata	0.019 (µL/mL)	[1]
Solidago chilensis (leaves)	26.09	C. krusei	1.95 - 62.5	[2]
Solidago chilensis (leaves)	26.09	C. parapsilosis	1.95 - 62.5	[2]
Myroxylon peruiferum	Major Component	C. albicans, C. tropicalis, C. parapsilosis, C. glabrata, C. krusei	625 - 1250 (µL/mL)	[3][4]
Annona vepretorum	11.4	C. albicans	5000	[5]
Annona vepretorum	11.4	C. tropicalis	100	[5]

Table 2: Minimum Fungicidal Concentration (MFC) of **Spathulenol**-Rich Essential Oils against Candida Species

Plant Source of Essential Oil	Spathulenol Content (%)	Candida Species	MFC (µg/mL)	Reference
Solidago chilensis (leaves)	26.09	C. krusei	1.95 - 62.5	[2]
Solidago chilensis (leaves)	26.09	C. parapsilosis	1.95 - 62.5	[2]
Myroxylon peruiferum	Major Component	C. albicans, C. tropicalis, C. parapsilosis, C. glabrata, C. krusei	625 - 2500 (µL/mL)	[3][4]
Duguetia echinophora	12.30	C. tropicalis	2500 (µL/mL)	[1]
Xylopia frutescens	Not specified	C. krusei	2500 (µL/mL)	[1]
Xylopia emarginata	13.8	C. auris	5000 (µL/mL)	[1]

Putative Mechanism of Action

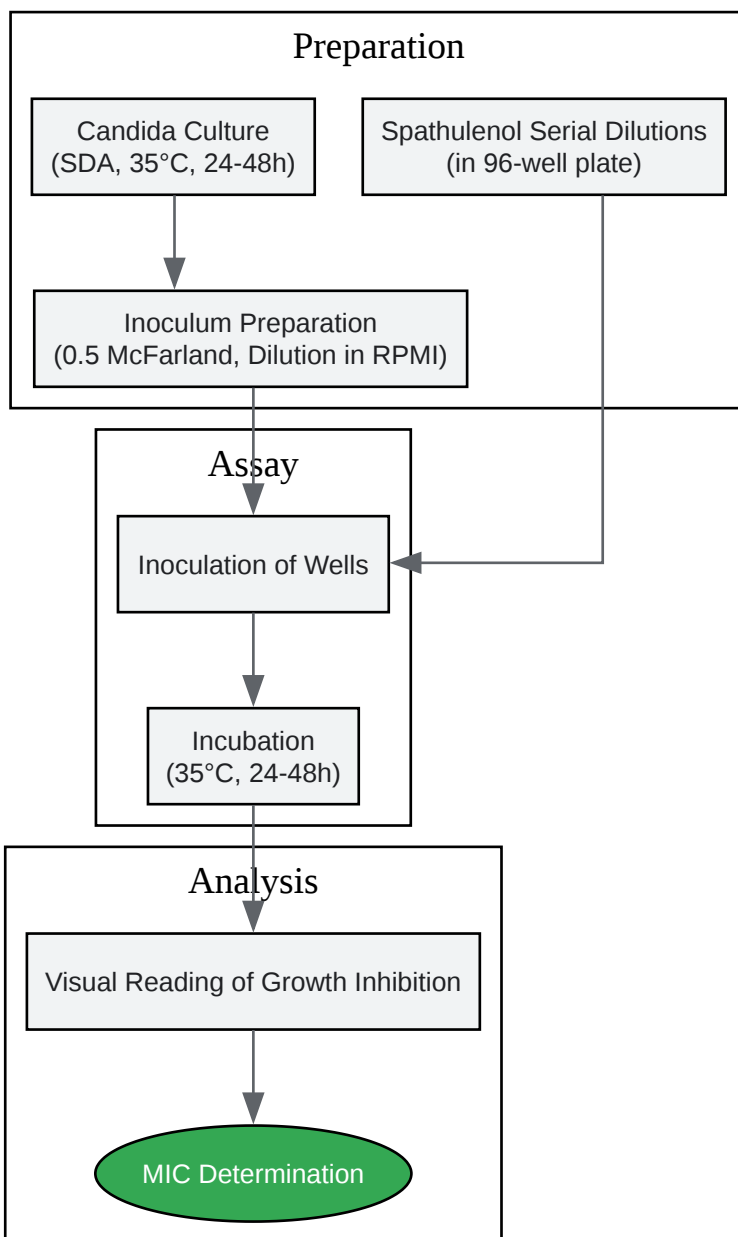
The precise mechanism by which **spathulenol** exerts its antifungal activity against *Candida* species has not been elucidated. However, based on the known mechanisms of terpenoids and essential oils, it is hypothesized that **spathulenol** may act on the fungal cell membrane and interfere with ergosterol biosynthesis.

Disruption of Fungal Cell Membrane

Terpenoids, due to their lipophilic nature, can accumulate in the phospholipid bilayer of the fungal cell membrane. This can lead to a loss of membrane integrity, increased permeability, and leakage of essential intracellular components, ultimately resulting in cell death.

Inhibition of Ergosterol Biosynthesis

Ergosterol is a vital component of the fungal cell membrane, and its biosynthesis pathway is a common target for antifungal drugs. It is plausible that **spathulenol** could inhibit one or more enzymes involved in this pathway, leading to the depletion of ergosterol and the accumulation of toxic sterol intermediates. This would disrupt membrane function and inhibit fungal growth.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com